

Essential Safety and Operational Guide for 6-O-Methyl-d3-guanine

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Compound of Interest

Compound Name: 6-O-Methyl-d3-guanine

Cat. No.: B563679

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This guide provides critical safety and logistical information for the handling of **6-O-Methyl-d3-guanine**, a deuterated analog of the mutagenic compound O6-Methylguanine.^{[1][2][3]} Adherence to these procedures is essential to ensure personal safety, prevent exposure, and maintain the integrity of research.

Chemical Identifier:

- Product Name: **6-O-Methyl-d3-guanine**^[1]
- CAS Number: 50704-43-3^[1]
- Molecular Formula: C₆²H₃H₄N₅O
- Molecular Weight: 168.17

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **6-O-Methyl-d3-guanine** is not readily available, data from the parent compound, O-(6)-Methylguanine, indicates potential hazards. It is classified as harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation. Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Personal Protective Equipment (PPE) for Handling **6-O-Methyl-d3-guanine**

Activity	Engineering Controls	Hand Protection	Eye/Face Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid)	Chemical Fume Hood	Double Nitrile Gloves	Safety Goggles and Face Shield	Laboratory Coat (fully buttoned)	NIOSH-approved N95 Respirator (or higher)
Solution Preparation	Chemical Fume Hood	Double Nitrile Gloves	Safety Goggles	Laboratory Coat (fully buttoned)	Not generally required within a fume hood
Handling Solutions	Well-ventilated area or Chemical Fume Hood	Nitrile Gloves	Safety Goggles	Laboratory Coat (fully buttoned)	Not generally required

Experimental Protocols: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- All handling of solid **6-O-Methyl-d3-guanine** must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Before handling, ensure all required PPE is correctly worn.
- Use a dedicated and calibrated analytical balance.
- Carefully weigh the desired amount of the compound onto a weigh boat. Avoid creating dust.
- After weighing, securely cap the stock container and clean the balance and surrounding area with a damp cloth, which should be disposed of as hazardous waste.

2. Dissolving the Compound:

- In a chemical fume hood, place the weigh boat with the compound into an appropriate container (e.g., a vial or flask).
- Add the desired solvent to the container, ensuring the solvent is compatible with the compound.
- If necessary, gently sonicate or vortex the container to facilitate dissolution.
- Visually inspect to ensure complete dissolution before proceeding.

3. Storage:

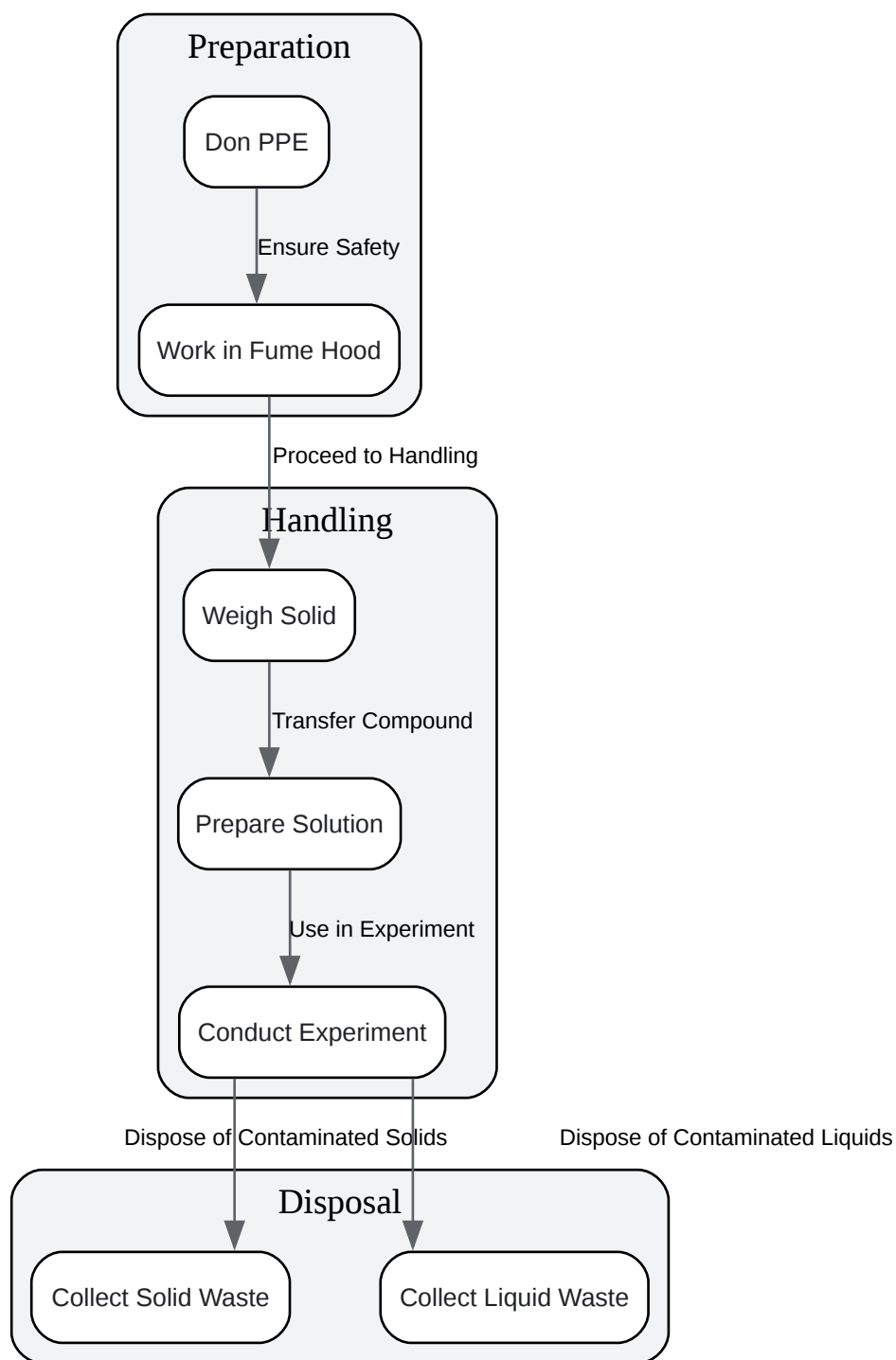
- Store **6-O-Methyl-d3-guanine** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Given that related compounds can be hygroscopic, consider storing the container within a desiccator to protect it from moisture.

Disposal Plan

Proper disposal of **6-O-Methyl-d3-guanine** and associated waste is crucial to prevent environmental contamination and ensure safety.

- Solid Waste: All contaminated materials, including gloves, weigh boats, and paper towels, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Container Disposal: Empty containers that held **6-O-Methyl-d3-guanine** should be triple-rinsed with an appropriate solvent. The rinsate should be collected as liquid hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

Workflow for Safe Handling of 6-O-Methyl-d3-guanine



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Caption: Workflow for the safe handling and disposal of **6-O-Methyl-d3-guanine**.

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References

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- 2. O-(6)-Methylguanine | C₆H₇N₅O | CID 65275 - PubChem [pubchem.ncbi.nlm.nih.gov]
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